

A Technical Guide to 6-Aminopicolinic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 6-Aminopicolinic acid

Cat. No.: B188573

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For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Aminopicolinic acid, a pivotal heterocyclic building block, is a compound of significant interest in medicinal chemistry and materials science. This technical guide provides an in-depth overview of its core properties, synthesis, and its crucial role as a versatile intermediate in the development of novel therapeutic agents and functional materials. This document consolidates essential physicochemical data, outlines a representative synthetic protocol, and illustrates its utility in the broader context of chemical research and drug discovery.

Core Properties and Identification

6-Aminopicolinic acid, also known as 6-amino-2-pyridinecarboxylic acid, is a substituted pyridine derivative. Its unique structure, featuring both a carboxylic acid and an amino group on the pyridine ring, makes it a valuable scaffold for creating more complex molecules.

Chemical Identifiers and Nomenclature:

- CAS Number: 23628-31-1[1][2][3]
- Synonyms: 6-Amino-2-picolinic acid, 6-Aminopyridine-2-carboxylic acid[1][3][4]
- Molecular Formula: $C_6H_6N_2O_2$ [1][3]

Physicochemical Data

The following table summarizes the key quantitative properties of **6-aminopicolinic acid**, compiled from various chemical data sources.

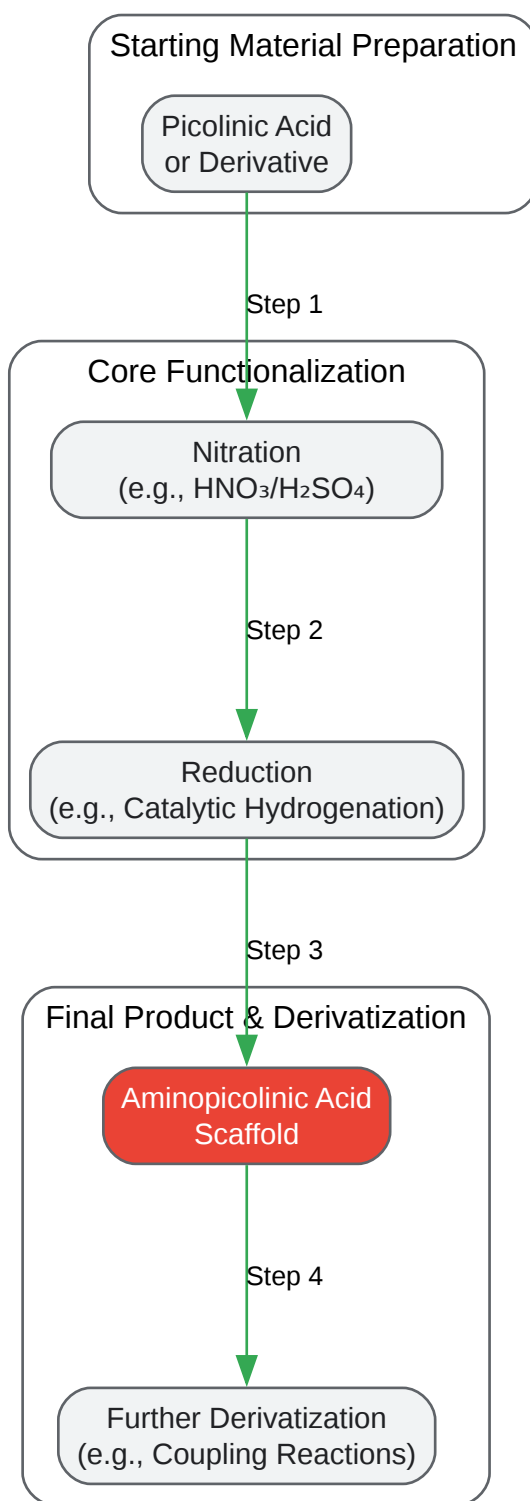
Property	Value	Source(s)
Molecular Weight	138.12 g/mol	[1][3][5][6]
Melting Point	320°C (decomposes)	[5][7][8]
Boiling Point	387.8 ± 27.0 °C at 760 mmHg (Predicted)	[1][7][8]
Density	~1.417 g/cm ³ (Predicted)	[1][7]
Flash Point	188.3°C	[1]
Water Solubility	Soluble in hot water; slightly soluble in cold water	[5][7][8]
pKa	4.49 ± 0.10 (Predicted)	[8]
Appearance	White to light yellow crystalline powder	[5][9]

Synthesis and Reactivity

6-Aminopicolinic acid serves as a fundamental starting material. Its functional groups—the amino group and the carboxylic acid—are key sites for chemical modification, allowing for the construction of a diverse range of derivatives.

General Synthetic Workflow

The synthesis of aminopicolinic acid derivatives often involves multi-step processes. A common strategy begins with a commercially available pyridine derivative, followed by functional group manipulations such as nitration and subsequent reduction to install the amino group. The following diagram illustrates a generalized workflow for producing aminopicolinic acid scaffolds for further use.



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Caption: Generalized synthetic workflow for aminopicolinic acids.

Representative Experimental Protocol: Esterification

As an intermediate, **6-aminopicolinic acid** is often modified for subsequent reactions. The following is a cited protocol for the esterification of **6-aminopicolinic acid** to its methyl ester, a common step to protect the carboxylic acid or improve solubility for the next synthetic step.[\[10\]](#)

Objective: To synthesize **6-Aminopicolinic Acid** Methyl Ester.

Materials:

- **6-Aminopicolinic acid** (10g)
- Methanol (150ml)
- Concentrated Sulfuric Acid (20ml)
- Ice water
- 6N Sodium Hydroxide solution
- Ethyl acetate
- Brine
- Sodium sulfate

Procedure:

- Add concentrated sulfuric acid (20ml) dropwise to a solution of **6-aminopicolinic acid** (10g) in methanol (150ml).[\[10\]](#)
- Reflux the mixture for 16 hours.[\[10\]](#)
- Remove the majority of the methanol under vacuum.[\[10\]](#)
- Pour the residue into ice water.[\[10\]](#)
- Adjust the pH of the mixture to 8-9 using a 6N sodium hydroxide solution.[\[10\]](#)

- Extract the aqueous solution with ethyl acetate.[\[10\]](#)
- Wash the combined organic phase with brine, then dry over sodium sulfate and filter.[\[10\]](#)
- Concentrate the filtrate to yield the final product, **6-Aminopicolinic Acid Methyl Ester**.[\[10\]](#)

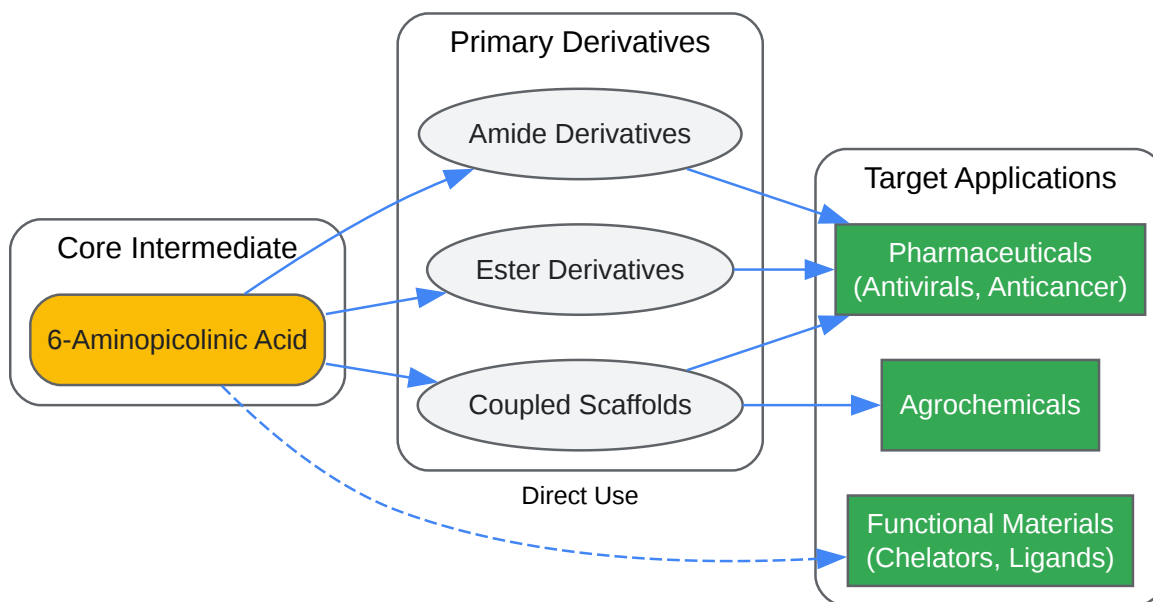
Applications in Drug Discovery and Development

The primary utility of **6-aminopicolinic acid** lies in its role as a versatile intermediate for synthesizing high-value compounds, particularly in the pharmaceutical industry.[\[5\]](#) Its structure is a key component in a variety of biologically active molecules.

Key Application Areas:

- **Antiviral Agents:** It serves as a critical building block in the synthesis of novel antiviral drugs.[\[5\]](#)
- **Agrochemicals:** The scaffold is used in the development of modern agrochemicals.[\[5\]](#)
- **Enzyme Inhibitors:** Derivatives of pyridine carboxylic acids, including aminopicolinic acid, are explored for their potential as potent enzyme inhibitors for various therapeutic targets.[\[11\]](#)
- **Metal Chelating Agents:** The arrangement of the nitrogen atom and the carboxyl group allows it to act as a bidentate ligand, making it useful in the formulation of metal-chelating agents.[\[5\]](#)

The logical relationship between **6-aminopicolinic acid** and its progression into advanced applications is depicted in the diagram below.



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Caption: Application workflow of **6-Aminopicolinic Acid**.

Safety and Handling

6-Aminopicolinic acid is classified as an irritant. Standard laboratory safety protocols should be followed when handling this compound.

- Hazard Codes: Xi, T, Xn[8]
- Risk Statements: R36/37/38 (Irritating to eyes, respiratory system and skin), R23/24/25 (Toxic by inhalation, in contact with skin and if swallowed).[7][8]
- Safety Statements: S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36/37/39 (Wear suitable protective clothing, gloves and eye/face protection).[7]
- Storage: Keep in a dark place, sealed in a dry, room-temperature environment.[2][8]

Conclusion

6-Aminopicolinic acid (CAS: 23628-31-1) is a foundational chemical intermediate with significant value in pharmaceutical and chemical research. Its well-defined properties and versatile reactivity allow for the synthesis of a wide array of complex molecules. For drug development professionals and researchers, a thorough understanding of this compound's characteristics and synthetic utility is essential for leveraging its full potential in creating next-generation therapeutics and advanced materials.

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